

Isomeric Identification and Nomenclature

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Compound of Interest

Compound Name: 5-(Chloromethyl)-6-methylbenzo[d][1,3]dioxole

Cat. No.: B049340

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The molecular formula C₉H₉ClO₂ represents several structural isomers. The most prominent of these are positional isomers of ethyl chlorobenzoate and an acyl chloride isomer, 2-ethoxybenzoyl chloride. Each isomer possesses distinct chemical and physical properties.

Ethyl Chlorobenzoate Isomers

The three positional isomers of ethyl chlorobenzoate are distinguished by the location of the chlorine atom on the benzene ring.

- IUPAC Name: ethyl 2-chlorobenzoate[1]
 - Synonyms: Ethyl o-chlorobenzoate, Benzoic acid, 2-chloro-, ethyl ester, 2-Chlorobenzoic acid, ethyl ester[2][3]
 - CAS Number: 7335-25-3[2][3]
- IUPAC Name: ethyl 3-chlorobenzoate[4]
 - Synonyms: Ethyl m-chlorobenzoate, Benzoic acid, 3-chloro-, ethyl ester, Benzoic acid, m-chloro-, ethyl ester[4]
 - CAS Number: 1128-76-3[4]
- IUPAC Name: ethyl 4-chlorobenzoate

- Synonyms: Ethyl p-chlorobenzoate, Benzoic acid, 4-chloro-, ethyl ester, 4-Chlorobenzoic acid, ethyl ester, p-(Ethoxycarbonyl)phenyl chloride[5]
- CAS Number: 7335-27-5

2-Ethoxybenzoyl chloride

This isomer is an acyl chloride, which imparts significantly different reactivity compared to the ester isomers.

- IUPAC Name: 2-ethoxybenzoyl chloride[6]
 - Synonyms: o-Ethoxybenzoyl Chloride, 2-ethoxybenzoicacid[7]
 - CAS Number: 42926-52-3[6]

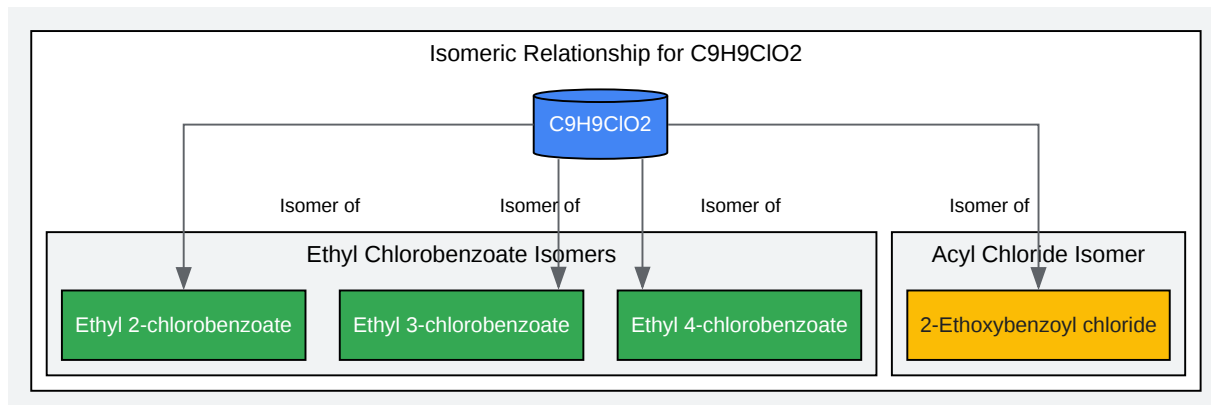
Quantitative Physicochemical Data

The properties of these isomers are summarized below. All compounds share the same molecular weight.

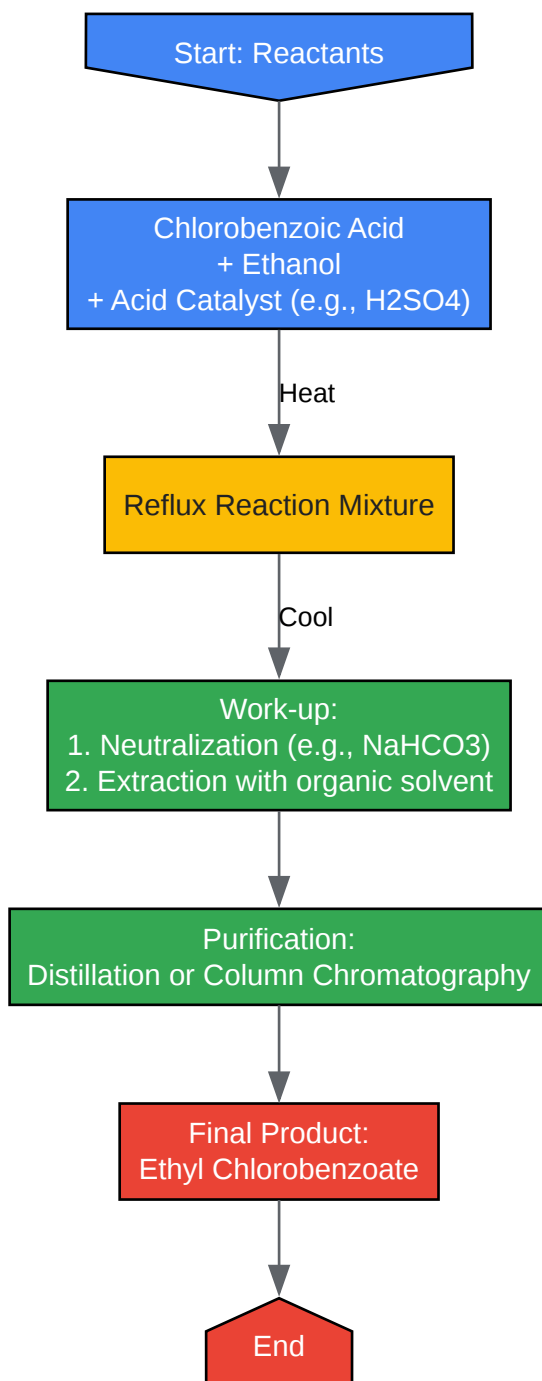
Property	Ethyl 2-chlorobenzoate	Ethyl 3-chlorobenzoate	Ethyl 4-chlorobenzoate	2-Ethoxybenzoyl chloride
Molecular Formula	C ₉ H ₉ ClO ₂	C ₉ H ₉ ClO ₂	C ₉ H ₉ ClO ₂	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol [1]	184.62 g/mol [4]	184.62 g/mol [8]	184.62 g/mol [6]
Appearance	Colorless to Almost colorless clear liquid	Clear colorless liquid	Liquid or solid	Colorless or slightly yellow liquid[7]
Boiling Point	241-243 °C[9][10]	242 °C	237-239 °C[8][11]	270.6 °C at 760 mmHg[12]
Melting Point	N/A	N/A	71-73 °C[8][11]	N/A
Density	1.18 g/mL at 25 °C[9][10]	1.182 g/mL	1.187 g/cm ³ [8]	1.2 g/cm ³ [12]
Refractive Index	1.523 at 20 °C[9][10]	1.5190-1.5230 at 20 °C[13]	N/A	1.524[12]

Logical Relationships and Workflows

The following diagrams illustrate the isomeric relationship and a general synthesis workflow.



General Workflow: Fischer Esterification of Chlorobenzoic Acids

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References

- 1. Ethyl 2-chlorobenzoate | C₉H₉ClO₂ | CID 81783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl-2-chlorobenzoate [webbook.nist.gov]
- 3. Ethyl-2-chlorobenzoate [webbook.nist.gov]
- 4. Ethyl 3-chlorobenzoate | C₉H₉ClO₂ | CID 70785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ethyl-4-chlorobenzoate (CAS 7335-27-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 2-Ethoxybenzoyl chloride | C₉H₉ClO₂ | CID 3016397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-ethoxybenzoyl chloride - BeiLi Technologies [beili.com]
- 8. chembk.com [chembk.com]
- 9. 7335-25-3 CAS MSDS (Ethyl 2-Chlorobenzoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. Ethyl 2-Chlorobenzoate | 7335-25-3 [chemicalbook.com]
- 11. ETHYL 4-CHLOROBENZOATE CAS#: 7335-27-5 [m.chemicalbook.com]
- 12. 2-Ethoxybenzoyl chloride | CAS#:42926-52-3 | Chemsrce [chemsrc.com]
- 13. Ethyl 3-chlorobenzoate, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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